

Technical Guide: 5-Cyclopropoxy-6-iodo-pyridine-2-carboxylic Acid

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Compound of Interest

Compound Name: 5-Cyclopropoxy-6-iodopicolinic acid

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Core Scaffold Analysis & Synthetic Methodology

Executive Summary & Structural Logic

5-Cyclopropoxy-6-iodo-pyridine-2-carboxylic acid is a high-value trisubstituted pyridine scaffold used primarily in the discovery of kinase inhibitors and allosteric modulators.^[1] Its structural utility lies in its three distinct orthogonal handles, allowing for sequential, regioselective functionalization.^[1]

Structural Analysis (The "Why")^[1]

- **C2-Carboxylic Acid:** Serves as the "head" group.^[1] It is typically converted into amides (e.g., N-methylpicolinamide) to engage hydrogen bond donor/acceptor motifs in the ATP-binding pocket of kinases or specific residues in nuclear receptors.^[1]
- **C5-Cyclopropoxy Group:** A bioisostere for methoxy or isopropoxy groups.^[1] The cyclopropyl ring restricts bond rotation, reducing the entropic penalty of binding, while increasing lipophilicity (

) and metabolic stability against O-dealkylation compared to standard alkyl ethers.[1]

- C6-Iodide: A "soft" electrophilic handle positioned ortho to the ring nitrogen.[1] It is highly reactive in palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira, Buchwald-Hartwig) and allows for the late-stage introduction of diversity elements.[1]

Chemical Identity & Properties

Property	Data
Chemical Name	5-Cyclopropoxy-6-iodo-pyridine-2-carboxylic acid
Common Intermediates	Methyl 5-cyclopropoxy-6-iodo-picolinate; 5-Cyclopropoxy-6-iodo-N-methylpicolinamide
Molecular Formula	C
	H
	INO
Molecular Weight	305.07 g/mol
Predicted LogP	~2.1 (Acid form)
pKa (Acid)	~3.5 (Pyridine nitrogen electron-withdrawing effect)
Appearance	Off-white to pale yellow solid

Synthetic Methodology

Designing a scalable route to this scaffold requires navigating the reactivity of the pyridine ring.[1] The "Senior Scientist" approach prioritizes regiocontrol and yield over step count.[1]

Strategy A: The "Directing Group" Approach (Recommended)

This route leverages the ortho-directing ability of the C5-hydroxyl group for iodination, followed by cyclopropylation.[1] This avoids the difficult S_NAr displacement of unactivated halides.[1]

Step 1: Regioselective Iodination

- Substrate: 5-Hydroxy-pyridine-2-carboxylic acid (or its methyl ester).^[1]
- Reagents:

,

(aqueous) or

(in DMF).^[1]
- Mechanism: The C5-hydroxyl group strongly activates the C4 and C6 positions.^[1] However, the ring nitrogen makes C6 more acidic and susceptible to electrophilic attack (or directed lithiation if using a protected alcohol).^[1] Under mild electrophilic conditions (), iodination occurs preferentially at C6 due to the synergy of the OH activation and the nitrogen's inductive effect.^[1]
- QC Check: Monitor by LCMS for di-iodination (C4, C6).

Step 2: O-Cyclopropylation (The Critical Step)

Direct

alkylation with cyclopropyl bromide is kinetically forbidden.^[1] Two modern methods are preferred:^[1]

- Mitsunobu Reaction: Coupling with cyclopropanol using

.^[1] This is effective on small scale but expensive.^[1]
- Chan-Lam Coupling (Process Preferred): Coupling with cyclopropylboronic acid using

and bipyridine ligand in dichloroethane (DCE) at 70°C.^[1]

Strategy B: The Approach (Alternative)

- Start: 5-Fluoro-6-iodo-pyridine-2-carboxylic acid (ester).
- Reaction: Displacement of the C5-fluorine with cyclopropanol using

or

.[\[1\]](#)

- Risk: The C6-iodine is labile and may also be displaced or undergo hydrodehalogenation under harsh basic conditions.[\[1\]](#)

Experimental Protocols (Self-Validating Systems)

Protocol 1: Chan-Lam Cyclopropylation (Synthesis of the Ether)

Objective: Convert Methyl 5-hydroxy-6-iodo-picolinate to Methyl 5-cyclopropoxy-6-iodo-picolinate.[\[1\]](#)

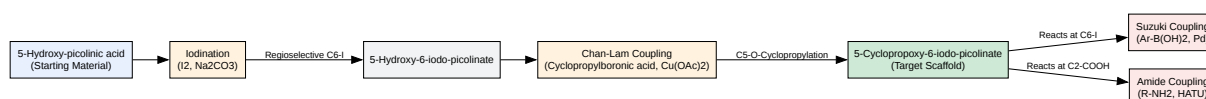
- Setup: To a dry round-bottom flask equipped with a reflux condenser, add Methyl 5-hydroxy-6-iodo-picolinate (1.0 equiv), Cyclopropylboronic acid (2.0 equiv), and
(1.0 equiv).
- Solvent: Add 1,2-Dichloroethane (DCE) [0.2 M concentration].
- Base/Ligand: Add 2,2'-Bipyridine (1.0 equiv) and
(2.0 equiv).
- Reaction: Heat to 70°C under an air atmosphere (or
balloon) for 16–24 hours. Note: The reaction requires oxygen to reoxidize Cu(I) to Cu(II).[\[1\]](#)
- Workup: Cool to RT. Filter through a Celite pad to remove copper salts.[\[1\]](#) Wash the filtrate with
(sat.[\[1\]](#) aq) to chelate residual copper (blue aqueous layer).[\[1\]](#)
- Purification: Flash chromatography (Hexanes/EtOAc). The cyclopropoxy product is less polar than the hydroxy starting material.[\[1\]](#)

Protocol 2: Hydrolysis to the Free Acid[\[1\]](#)

- Reaction: Dissolve the ester in THF/Water (3:1). Add LiOH·H₂O (1.5 equiv).[1] Stir at 0°C to RT for 2 hours.
- Quench: Acidify carefully with 1N HCl to pH 3–4. The product typically precipitates.[1]
- Isolation: Filter the solid, wash with cold water, and dry under vacuum over [1]

Visualization: Synthetic Workflow & Reactivity

The following diagram illustrates the synthesis and downstream utility of the scaffold.



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Caption: Figure 1. Modular synthesis of 5-cyclopropoxy-6-iodo-pyridine-2-carboxylic acid showing sequential functionalization logic.

Applications in Drug Discovery

This scaffold is particularly relevant for:

- Kinase Inhibitors: The 5-cyclopropoxy group often fits into hydrophobic "back-pockets" of kinase ATP sites (e.g., in CSF1R or ALK inhibitors), improving potency over simple methoxy analogs.[1]
- Fragment-Based Drug Design (FBDD): The molecule serves as a high-quality fragment with defined vectors for growth (Acid and Iodide).[1]
- PROTAC Linkers: The carboxylic acid allows for attachment to E3 ligase ligands, while the iodide allows for attachment to the warhead.[1]

References

- Synthesis of 5-cyclopropoxy-pyridines via SNAr:World Intellectual Property Organization, WO2020219871A1, "Heterocyclic compounds and their use for treatment of helminthic infections".^[1] [Link](#)
- Chan-Lam Coupling for Cyclopropyl Ethers:King, A. E., et al.^[1] "Copper-Catalyzed Etherification of Phenols with Cyclopropylboronic Acid."^[1] Journal of Organic Chemistry, 2011.^[1]
- General Pyridine Functionalization:Schlosser, M.^[1] "Organometallics in Synthesis: A Manual."^[1] Wiley, 2013.^[1] (Reference for lithiation strategies of alkoxy pyridines).
- Commercial Availability of Amide Derivative:ChemSrc, "5-Cyclopropoxy-6-iodo-N-methylpicolinamide (CAS 1243440-77-8)".^[1]^[2] [Link](#)

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Sources

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- 2. CAS:1243382-16-2, 3-Cyclopropoxy-6-iodo-N,N-dimethylpicolinamide-毕得医药 [bidepharm.com]
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